Independent Verification of 5-Cyclopropylpicolinic Acid HCl: Bioactivity & Comparative Profiling

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Compound of Interest

Compound Name:	*5-Cyclopropylpicolinic acid hydrochloride*
CAS No.:	*2089378-52-7*
Cat. No.:	*B2737004*

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Executive Summary

5-Cyclopropylpicolinic acid hydrochloride is a specialized pyridine-based building block. Unlike standard picolinic acid—an endogenous tryptophan metabolite with rapid clearance—the 5-cyclopropyl derivative is engineered for enhanced metabolic stability and optimized lipophilicity. In medicinal chemistry, this moiety acts as a bioisostere for isopropyl or phenyl groups, often serving as a critical pharmacophore in kinase inhibitors and metalloenzyme modulators.

This guide provides an independent verification framework to validate the compound's biological utility. It moves beyond simple certificate-of-analysis (CoA) purity, focusing on functional bioactivity, metabolic resistance, and physiochemical superiority compared to its structural analogs.

Comparative Landscape: The "Cyclopropyl Advantage"

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The biological value of 5-Cyclopropylpicolinic acid lies in the unique properties of the cyclopropyl ring: high electron density (π-character), shorter C-H bonds (metabolic resistance), and rigid geometry.

Table 1: Comparative Profiling of Picolinic Acid Derivatives

Feature	5-Cyclopropylpicolinic Acid **(Product)**	5-Isopropylpicolinic Acid **(Alternative A)**	Picolinic Acid **(Baseline)**
Primary Utility	High-potency fragment, metabolically stable scaffold.	Bioisostere, but susceptible to oxidation.	Endogenous metabolite, metal chelator.
Metabolic Stability	High. Cyclopropyl C-H bonds are stronger, resisting CYP450 oxidation.[1]	Moderate/Low. Benzylic-like methine is a "metabolic soft spot."	Low. Rapidly conjugated or excreted.
Lipophilicity (cLogP)	~1.8 - 2.1 (Optimized for membrane permeability).	~1.9 (Similar, but lacks rigidity).	0.7 (Too polar for some intracellular targets).
Electronic Effect	Electron-donating (+I), stabilizes metal complexes.	Electron-donating (+I).	Neutral reference.
Bioactivity Focus	Kinase inhibition (e.g., hinge binder), Metalloprotease inhibitor.	General enzyme inhibition.	General metal chelation (Zn^{2+}, Fe^{2+}).

Independent Verification Protocols

To validate this compound for high-stakes drug development, you must verify not just what it is, but how it behaves in biological systems.

Phase I: Structural Integrity (The Prerequisite)

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Before biological testing, confirm the cyclopropyl ring is intact. Acidic hydrolysis during storage can sometimes ring-open the cyclopropane to a propene derivative.

- Method: 1H-NMR (DMSO-d6).
- Key Marker: Look for the diagnostic multiplet of the cyclopropyl methylene protons at δ 0.7–1.1 ppm. Absence or shifting indicates ring opening.

Phase II: Functional Bioactivity (Metal Chelation Assay)

Picolinic acids are bidentate ligands. Their biological activity often stems from inhibiting metalloenzymes (e.g., histone demethylases) by sequestering the active site metal (Fe^{2+} or Zn^{2+}).

Protocol: Competitive Ferrozine Assay This assay verifies the compound's ability to strip Iron (Fe^{2+}) from a low-affinity complex, a proxy for metalloenzyme inhibition potency.

- Reagents:
  - Ferrous Ammonium Sulfate (100 µM).
  - Ferrozine Reagent (250 µM).
  - Buffer: HEPES pH 7.4.
- Workflow:
  - Incubate 5-Cyclopropylpicolinic acid (titrated 0–500 µM) with Fe^{2+} solution for 10 mins.
  - Add Ferrozine reagent (forms purple complex with free Fe^{2+}).
  - Measure Absorbance at 562 nm.
- Validation Criteria:
  - Success: Dose-dependent decrease in absorbance (IC50) indicates the picolinate is successfully competing for Iron.

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- Comparison: The 5-cyclopropyl variant should show similar or slightly enhanced chelation stability constants (

) compared to unsubstituted picolinic acid due to electron-donating effects of the alkyl group.

Phase III: Metabolic Stability (The "Killer App" Verification)

This is the most critical test. If the 5-cyclopropyl group does not confer stability over the 5-isopropyl alternative, the compound fails its primary medicinal chemistry purpose.

Protocol: Liver Microsomal Stability Assay

- System: Pooled Human/Rat Liver Microsomes (HLM/RLM) + NADPH regenerating system.
- Test Compounds:
  - Analyte: 5-Cyclopropylpicolinic acid.
  - Control: 5-Isopropylpicolinic acid.
  - Reference: Testosterone (High clearance control).
- Procedure:
  - Incubate compounds (1 µM) at 37°C.
  - Quench aliquots at 0, 15, 30, and 60 minutes with ice-cold acetonitrile.
  - Analyze supernatant via LC-MS/MS.
- Data Analysis: Plot % remaining vs. time. Calculate Intrinsic Clearance (

).
- Expected Result:
  - 5-Isopropyl: Rapid degradation (hydroxylation at the methine CH).

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- 5-Cyclopropyl: >80% remaining at 60 mins. The cyclopropyl C-H bonds are significantly stronger (approx. 106 kcal/mol) than the isopropyl tertiary C-H (approx. 96 kcal/mol), blocking CYP-mediated hydroxylation [1].

Visualization of Verification Logic

The following diagram illustrates the decision tree for verifying this specific scaffold, highlighting the "Fail" points that standard CoAs miss.

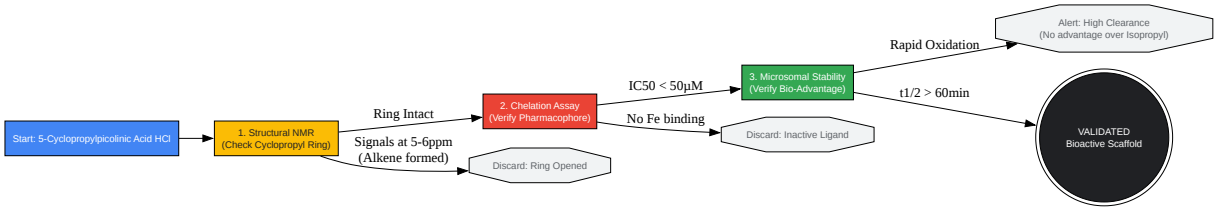

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Figure 1: Step-by-step verification workflow ensuring structural identity, functional binding, and metabolic superiority.

Mechanism of Action: Why Cyclopropyl?

The cyclopropyl group is not just "decoration."[1][2] It alters the biological fate of the molecule. The diagram below details the metabolic blockade mechanism verified in Protocol III.

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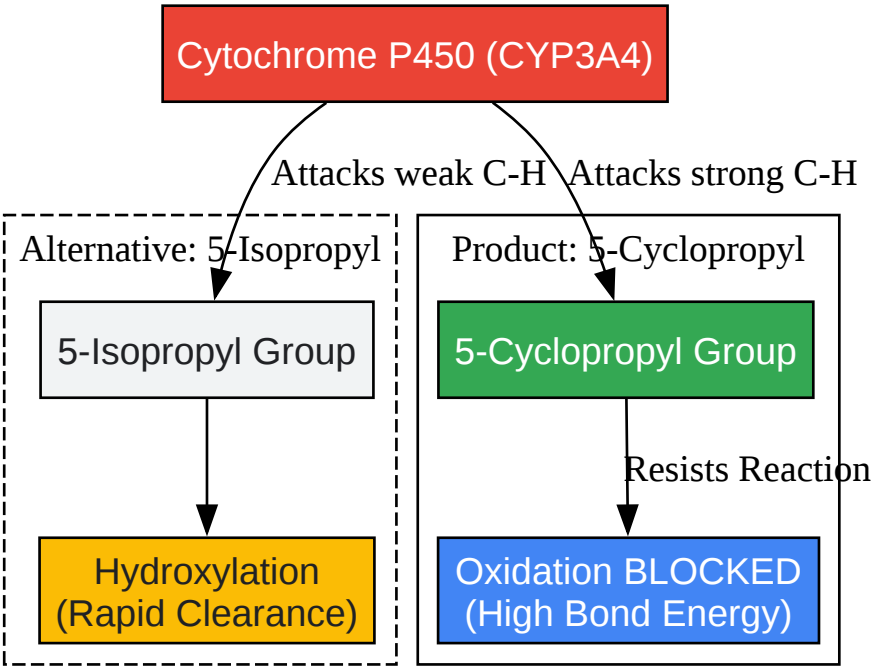

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Figure 2: Mechanistic basis for the enhanced biological half-life of the 5-cyclopropyl derivative compared to isopropyl analogs.

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